

# Phenyllithium: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenyllithium

Cat. No.: B1222949

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CAS Number: 591-51-5

Chemical Formula:  $C_6H_5Li$

This guide provides an in-depth overview of **phenyllithium**, an essential organometallic reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, handling, and common applications.

## Core Properties and Data

**Phenyllithium** is a highly reactive organolithium compound valued for its role as a potent nucleophile and a strong base.<sup>[1][2]</sup> In its pure, solid state, it appears as colorless monoclinic crystals.<sup>[1][3]</sup> However, it is most commonly supplied and handled as a solution, which can range in color from brown to red, depending on the solvent and impurities.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value	Notes	Citation
CAS Number	591-51-5	[1]	
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Li	[4]	
Molecular Weight	84.04 g/mol	[5]	
Appearance	Colorless crystals (pure); Dark brown to black solution	Commercially available as a solution.	[1][5]
Melting Point	160-163 °C	Benzene solvate.	[5][6]
Boiling Point	140-143 °C	Solution in diethyl ether.	[1][6]
Density	0.835 g/mL at 25 °C	As a solution.	[5][6]
Solubility	Soluble in ethers (diethyl ether, THF); Soluble in hydrocarbons with donor additives. Insoluble in non-polar hydrocarbons alone.	Reacts violently with water and other protic solvents.	[1][5]
Flash Point	20 °C	[5][6]	
Storage Temperature	2-8°C	Must be stored under an inert atmosphere.	[5]

## Synthesis and Preparation

**Phenyllithium** can be synthesized through several methods, with the reaction of a phenyl halide with lithium metal being a common approach.

## Experimental Protocol: Preparation from Bromobenzene and Lithium Metal

This protocol describes a common laboratory-scale synthesis of **phenyllithium**.

#### Materials:

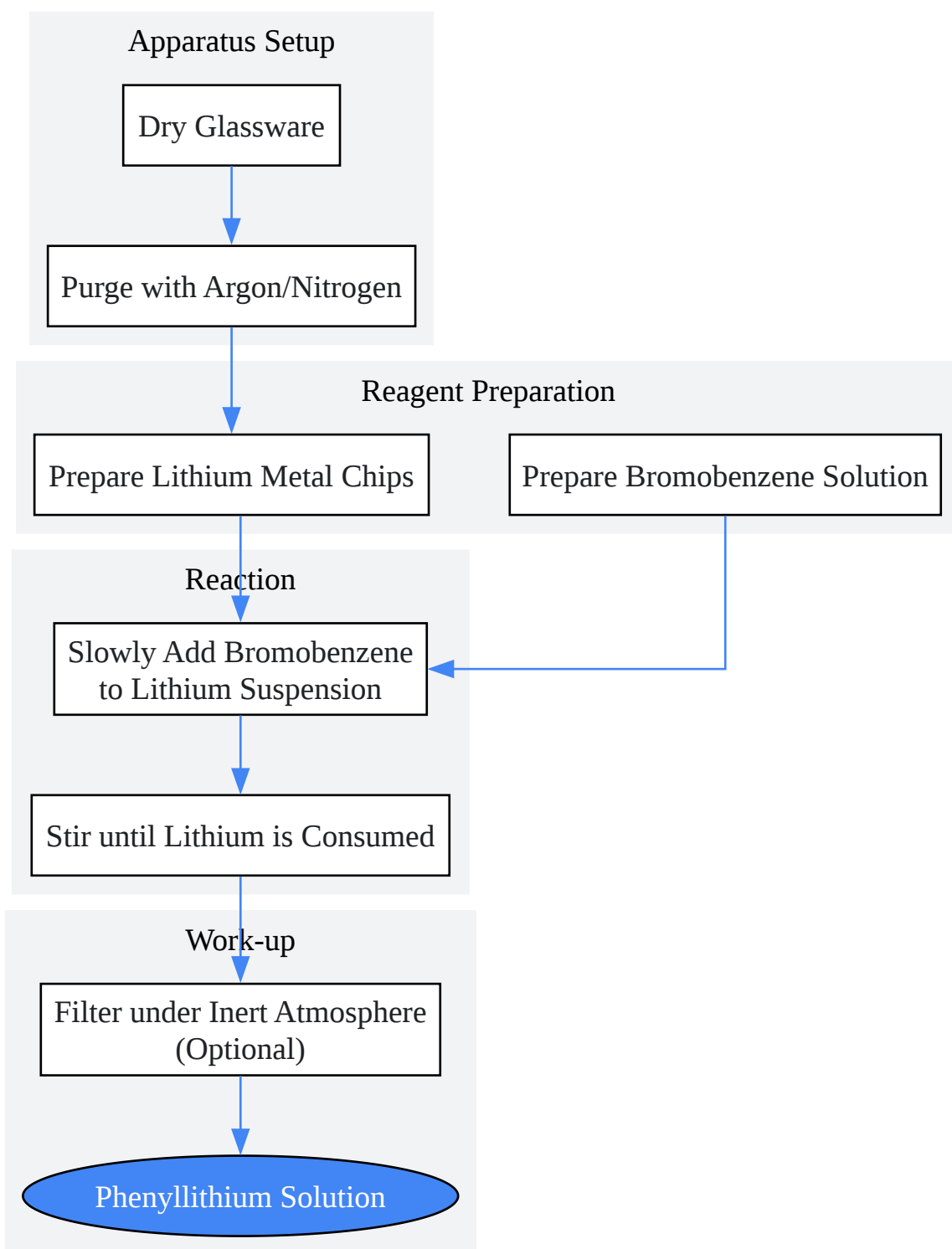
- Anhydrous diethyl ether
- Lithium metal (containing 1-3% sodium)
- Bromobenzene
- Argon or nitrogen gas (dry)
- Three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.

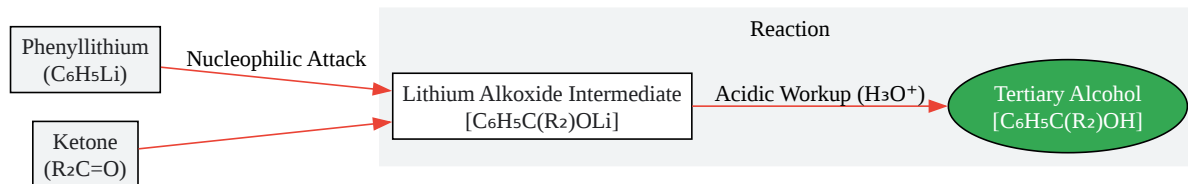
#### Procedure:

- Apparatus Setup: Assemble the glassware and dry it thoroughly in an oven. Allow it to cool under a stream of dry argon or nitrogen.
- Lithium Preparation: Flatten 18g (2.57 mol) of lithium metal to a thickness of approximately 1.5 mm and cut it into small chips.
- Reaction Initiation: Place the lithium chips into the flask containing 800 mL of anhydrous diethyl ether. Purge the flask with inert gas.
- Addition of Bromobenzene: Slowly add a solution of bromobenzene in anhydrous diethyl ether from the dropping funnel to the stirred suspension of lithium in ether. The reaction is exothermic and may require cooling to maintain a gentle reflux.
- Reaction Completion: After the addition is complete, continue stirring the mixture at room temperature until the lithium metal is consumed.
- Filtration: The resulting solution of **phenyllithium** is typically used directly. If necessary, it can be filtered under an inert atmosphere to remove any unreacted lithium and lithium bromide.

Yield: This method can produce **phenyllithium** with a yield of approximately 80%.<sup>[7]</sup>

## Experimental Workflow: Synthesis of Phenyllithium





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## References

- 1. Phenyllithium - Wikipedia [en.wikipedia.org]
- 2. fiveable.me [fiveable.me]
- 3. cdnsciencepub.com [cdnsciencepub.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. brainly.in [brainly.in]
- 6. grokipedia.com [grokipedia.com]
- 7. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Phenyllithium: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222949#phenyllithium-cas-number-and-properties\]](https://www.benchchem.com/product/b1222949#phenyllithium-cas-number-and-properties)

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